

Technical Support Center: Enhancing Polymer Thermal Stability with Diisononyl Azelate (DINA)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

[Get Quote](#)

Welcome to the Advanced Materials Technical Support Center. For researchers, materials scientists, and drug development professionals, the thermal stability of flexible polymer matrices—particularly medical-grade polyvinyl chloride (PVC) and elastomers—is a critical performance metric. During high-temperature sterilization (e.g., autoclaving) or accelerated aging, standard plasticizers often volatilize or migrate. This leads to polymer embrittlement, loss of mechanical integrity, and potential contamination of pharmaceutical formulations.

Diisononyl azelate (DINA) is an advanced aliphatic diester plasticizer [1](#). While renowned for imparting exceptional low-temperature flexibility, its high molecular weight and branched isononyl chains provide superior thermal stability and extraction resistance compared to traditional adipates. This guide provides troubleshooting protocols, mechanistic insights, and empirical methodologies to optimize your DINA-integrated polymer formulations.

Troubleshooting Guide & FAQs

Q1: Our medical-grade PVC tubing loses flexibility and becomes brittle after standard autoclave sterilization (121°C). Why does this happen, and how does DINA resolve it? **Expert Insight:** Embrittlement post-sterilization is rarely a failure of the polymer backbone itself; rather, it is

caused by the thermal volatilization and migration of low-molecular-weight plasticizers (e.g., Dioctyl adipate [DOA] or standard phthalates). When thermal stress exceeds the vapor pressure threshold of the plasticizer, it breaks its weak intermolecular bonds with the polymer matrix and off-gasses. The DINA Solution: Substituting lower-weight esters with **Diisononyl azelate** (DINA) effectively raises the thermal degradation threshold. DINA's higher molecular weight (412.6 g/mol) and the steric hindrance provided by its branched isononyl groups significantly lower its vapor pressure. This results in stronger van der Waals interactions with the PVC chains, ensuring the plasticizer remains locked within the matrix even during the sustained thermal stress of autoclaving.

Q2: During the melt extrusion of our DINA-plasticized elastomer, we observe premature discoloration (yellowing) before the target throughput is reached. How can we stabilize the melt? Expert Insight: Discoloration during extrusion indicates localized thermal degradation—specifically, dehydrochlorination in halogenated polymers or chain scission in elastomers. Because DINA has a higher molecular weight, it requires slightly higher processing temperatures or longer residence times to fully solvate the resin compared to highly volatile plasticizers. If the shear heating exceeds the matrix's thermal stability limit before complete solvation, degradation occurs. The DINA Solution: Do not merely lower the extrusion temperature, as this will result in un-gelled particles. Instead, utilize a synergistic stabilization approach. Incorporate Epoxidized Soybean Oil (ESBO) at 2-3 phr alongside a primary mixed-metal stabilizer (e.g., Ca/Zn) [2](#). ESBO acts as both a secondary plasticizer that improves the solvation rate of DINA and an HCl scavenger, neutralizing the acidic byproducts of thermal degradation before they can catalyze further discoloration.

Q3: We need to submit a regulatory dossier proving our new DINA formulation has lower volatility than our legacy DOA formulation. What is the most reliable method to quantify this? Expert Insight: Regulatory bodies require empirical, reproducible data demonstrating thermal stability and low migration in pharmaceutical packaging. Relying solely on post-aging tensile tests is insufficient because it does not isolate plasticizer loss from polymer chain cross-linking. The DINA Solution: You must employ Thermogravimetric Analysis (TGA) coupled with Isothermal Aging. By holding the sample at an elevated temperature (e.g., 150°C) and continuously measuring mass loss, you can directly quantify plasticizer volatility [3](#). DINA consistently demonstrates a significantly lower mass loss profile under these conditions compared to standard adipates.

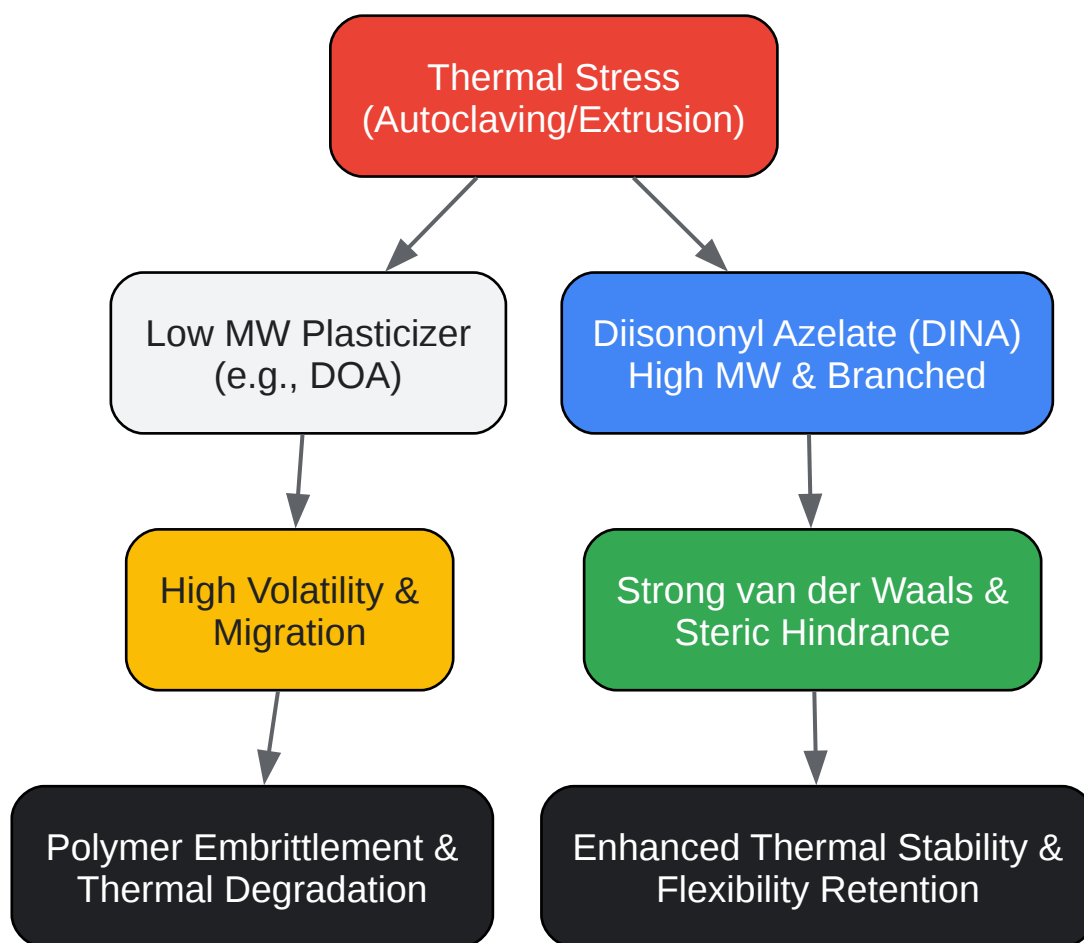
Quantitative Data: Plasticizer Thermal & Physical Comparison

To guide your formulation choices, the following table summarizes the thermal stability indicators of DINA against common alternatives.

Property	Diisononyl Azelate (DINA)	Dioctyl Adipate (DOA)	Di-2-ethylhexyl Phthalate (DEHP)
Molecular Weight (g/mol)	412.6	370.6	390.6
Boiling Point (°C)	~400	~335	~385
Isothermal Volatility (Mass Loss % at 150°C, 60 min)	< 2.0%	> 5.0%	~ 3.5%
Low-Temperature Flexibility (Tg Effect)	Excellent (-60°C)	Excellent (-70°C)	Moderate (-50°C)

Mechanistic Visualization

The following diagram illustrates the divergent pathways of polymer matrices subjected to thermal stress, contrasting standard plasticizers with DINA.



[Click to download full resolution via product page](#)

Mechanistic pathway of polymer thermal stabilization using DINA vs. low MW plasticizers.

Experimental Protocols

Protocol 1: Thermogravimetric Analysis (TGA) for Volatility Assessment

Purpose: To quantify the thermal stability and volatilization rate of DINA-plasticized polymers.

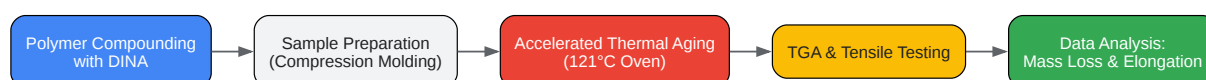
- Sample Preparation: Extract a 10–15 mg sample from the core of the compounded polymer to avoid surface anomalies.
- Instrument Calibration: Calibrate the TGA instrument (e.g., Shimadzu DTG-60) using standard weights and temperature calibration standards (e.g., Indium).

- **Purge Gas:** Set the purge gas to dry Nitrogen at a flow rate of 50 mL/min to prevent oxidative degradation, isolating the test to purely thermal volatilization.
- **Heating Ramp:** Ramp the temperature from ambient (25°C) to 150°C at a rate of 20°C/min.
- **Isothermal Hold:** Hold the temperature isothermally at 150°C for exactly 60 minutes.
- **Data Analysis:** Calculate the percentage of mass loss. A mass loss of < 2.0% indicates excellent thermal retention characteristic of DINA integration.

Protocol 2: Accelerated Thermal Aging and Tensile Testing

Purpose: To evaluate the retention of mechanical properties (flexibility) post-thermal exposure.

- **Specimen Cutting:** Punch standard dumbbell-shaped specimens (ASTM D638 Type IV) from a 2mm thick compression-molded plaque of the DINA-polymer blend.
- **Baseline Testing:** Test 5 unaged specimens using a universal testing machine at a crosshead speed of 50 mm/min to establish baseline Elongation at Break (%) and Tensile Strength (MPa).
- **Thermal Aging:** Suspend 5 specimens in a forced-air circulating oven set to 121°C (simulating autoclave temperatures) for 72 hours. Ensure specimens do not touch each other or the oven walls.
- **Conditioning:** Remove the specimens and condition them at 23°C and 50% relative humidity for 24 hours.
- **Post-Aging Testing:** Perform tensile testing on the aged specimens.
- **Validation:** The formulation is considered thermally stable if the retention of Elongation at Break is $\geq 85\%$ of the baseline value.



[Click to download full resolution via product page](#)

Step-by-step experimental workflow for validating thermal stability of DINA polymers.

References

- Source: European Patent Office (EP3335897B1)
- Source: European Patent Office (EP1106649A1)
- Source: European Patent Office (EP3595906B1)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. EP1106649A1 - Impact modifier, process for production, and resin composition containing the same - Google Patents \[patents.google.com\]](#)
- [2. EP3335897B1 - Verfahren zur herstellung einer oberflächenbeschichtung, vorrichtung zur herstellung einer flächenabdeckung und eine flächenabdeckung - Google Patents \[patents.google.com\]](#)
- [3. data.epo.org \[data.epo.org\]](#)
- To cite this document: BenchChem. [Technical Support Center: Enhancing Polymer Thermal Stability with Diisononyl Azelate (DINA)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12657575/docs#technical-support-center-enhancing-polymer-thermal-stability-with-diisononyl-azelate-dina\]](https://www.benchchem.com/product/b12657575/docs#technical-support-center-enhancing-polymer-thermal-stability-with-diisononyl-azelate-dina)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)